

C29H21CIN4O5 in vitro kinase assay protocol

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Compound of Interest

Compound Name: C29H21CIN4O5

Cat. No.: B12634867

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An in vitro kinase assay is a laboratory procedure used to determine the activity of a kinase, an enzyme that adds a phosphate group to a specific substrate molecule. This process, known as phosphorylation, plays a crucial role in cell signaling, and its dysregulation is implicated in numerous diseases, including cancer. Consequently, kinase inhibitors are a major focus of drug discovery efforts.

This document provides a detailed protocol for conducting an in vitro kinase assay to evaluate the inhibitory activity of a test compound, referred to here as **C29H21CIN4O5**. The protocol outlines the necessary reagents, equipment, and steps to measure the extent to which the compound inhibits the activity of a specific kinase.

Summary of Quantitative Data

The inhibitory activity of a compound is typically quantified by its IC₅₀ value, which is the concentration of the inhibitor required to reduce the activity of the enzyme by 50%. The following table provides a template for summarizing the results of an in vitro kinase assay for **C29H21CIN4O5** against a panel of kinases.

Kinase Target	C29H21CIN4O5 IC ₅₀ (nM)	Positive Control IC ₅₀ (nM)
Kinase A	Data to be determined	e.g., Staurosporine: 10
Kinase B	Data to be determined	e.g., Staurosporine: 15
Kinase C	Data to be determined	e.g., Staurosporine: 8

Experimental Workflow

The general workflow for an in vitro kinase assay to determine the IC50 of an inhibitor is depicted below.

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